

Environmental Fate and Degradation of Bromoxynil: A Technical Guide

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Compound of Interest

Compound Name: *Bromoxynil*

Cat. No.: *B128292*

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Introduction

Bromoxynil (3,5-dibromo-4-hydroxybenzonitrile) is a selective, post-emergence herbicide used to control annual broadleaf weeds in various agricultural settings.^[1] Its mode of action involves the inhibition of photosynthesis.^[1] Understanding the environmental fate and degradation of **bromoxynil** is crucial for assessing its potential ecological impact and ensuring its safe use. This technical guide provides an in-depth overview of the degradation of **bromoxynil** in various environmental compartments, detailed experimental protocols for its study, and a summary of key quantitative data.

Data Presentation: Degradation Kinetics of Bromoxynil and its Esters

The persistence of **bromoxynil** in the environment is influenced by several factors, including soil type, pH, temperature, and microbial activity. The following tables summarize the degradation half-lives of **bromoxynil** and its common ester formulations, **bromoxynil** octanoate and heptanoate, in soil and water.

Compound	Compartment	Conditions	Half-life (t _{1/2})	Reference(s)
Bromoxynil	Soil	Aerobic	~2 weeks	[1]
Bromoxynil	Soil	Clay Loam	7 days	[2]
Bromoxynil	Soil	-	4.12 days	[3][4]
Bromoxynil Octanoate	Soil	Photolysis	2 - 4.6 days	[3]
Bromoxynil Octanoate	Soil	Microbial Degradation	12 hours - 3.7 days	[3]
Bromoxynil Octanoate	Soil	Field Dissipation	0.5 - 28 days	[5]

Table 1: Soil Degradation Half-life of **Bromoxynil** and its Octanoate Ester.

Compound	Compartment	Conditions	Half-life (t _{1/2})	Reference(s)
Bromoxynil	Prairie Wetland Ponds	-	9 - 17 days	[3][6]
Bromoxynil Octanoate/Hepta noate	Water	Hydrolysis (pH dependent)	1.7 - 34.1 days	[3]
Bromoxynil Phenol	Water	Hydrolysis (pH 5)	34.1 days	[6]
Bromoxynil Phenol	Water	Hydrolysis (pH 9)	1.7 days	[6]
Bromoxynil Octanoate	Water	Aqueous Photolysis	4 - 5 hours	[2][5]
Bromoxynil Phenol	Water	Photolysis (~313 nm)	< 30 minutes	[6]

Table 2: Aquatic Degradation Half-life of **Bromoxynil** and its Derivatives.

Compound	Matrix	Degradation Product	Percentage/Observation	Reference(s)
Bromoxynil	Soil	3,5-dibromo-4-hydroxybenzoic acid	Major metabolite	[2]
Bromoxynil	Soil	3,5-dibromo-4-hydroxybenzamide	Major metabolite	[2]
Bromoxynil Butyrate	Soil	Metabolite M011	Max 32% of Applied Radioactivity (AR)	
Bromoxynil Butyrate	Soil	Metabolite M022	Max 35% of AR	
Bromoxynil	Aqueous Solution (Photolysis)	3-bromo-4-hydroxybenzonitrile	Degradation product	[2]
Bromoxynil	Aqueous Solution (Photolysis)	4-hydroxybenzonitrile	Degradation product	[2]
Bromoxynil Octanoate	Urine (Rat)	Bromoxynil phenol (free and conjugated)	Major metabolite	[2]
Bromoxynil Butyrate	Urine (Rat)	Bromoxynil sulfate, Bromoxynil glucuronide, Bromoxynil, des-bromo-bromoxynil glucuronide	Identified metabolites	

Bromoxynil Butyrate	Wheat	Bromoxynil	18% of Total Radioactive Residue (TRR) at 14 days
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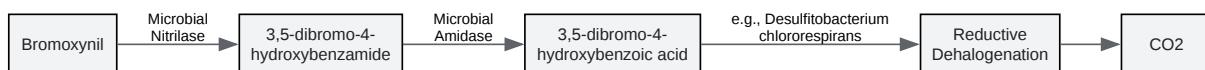
Table 3: Major Degradation Products and Metabolites of **Bromoxynil**.

Degradation Pathways

Bromoxynil degrades in the environment through three primary pathways: microbial degradation, photodegradation, and hydrolysis. The ester forms of **bromoxynil**, such as the octanoate and heptanoate, rapidly hydrolyze to the parent **bromoxynil** phenol.[2][3]

Microbial Degradation

In soil, microbial activity is a major contributor to the breakdown of **bromoxynil**.[7] The primary degradation products are 3,5-dibromo-4-hydroxybenzoic acid and 3,5-dibromo-4-hydroxybenzamide.[2] Some microorganisms, such as *Desulfitobacterium chlororespirans*, can further dehalogenate these products.[1] The rate of microbial degradation can be influenced by soil type, with persistence increasing in soils with higher clay or organic matter content.[1]

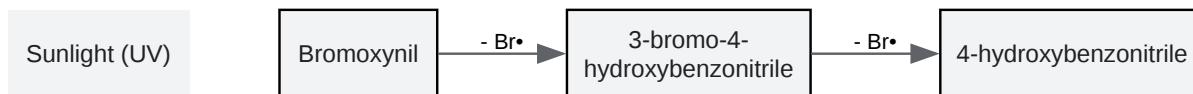


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*Microbial degradation pathway of **Bromoxynil** in soil.*

Photodegradation

Bromoxynil and its esters are susceptible to photodegradation in water.[8] The photolysis of **bromoxynil** in aqueous solutions can lead to the formation of 3-bromo-4-hydroxybenzonitrile and 4-hydroxybenzonitrile through the loss of bromine atoms.[2] The quantum yield for the direct photolysis of aqueous **bromoxynil** at 307 nm has been measured to be 0.064.[9][10]

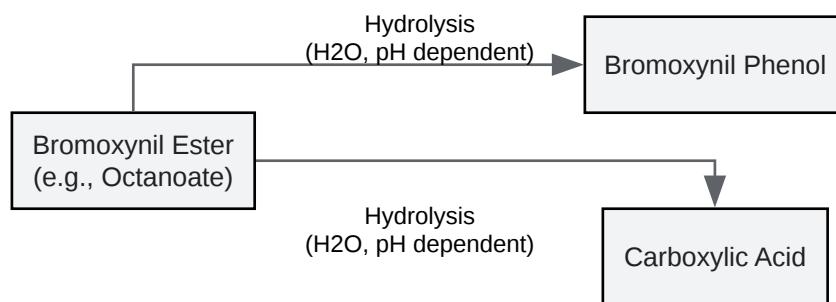


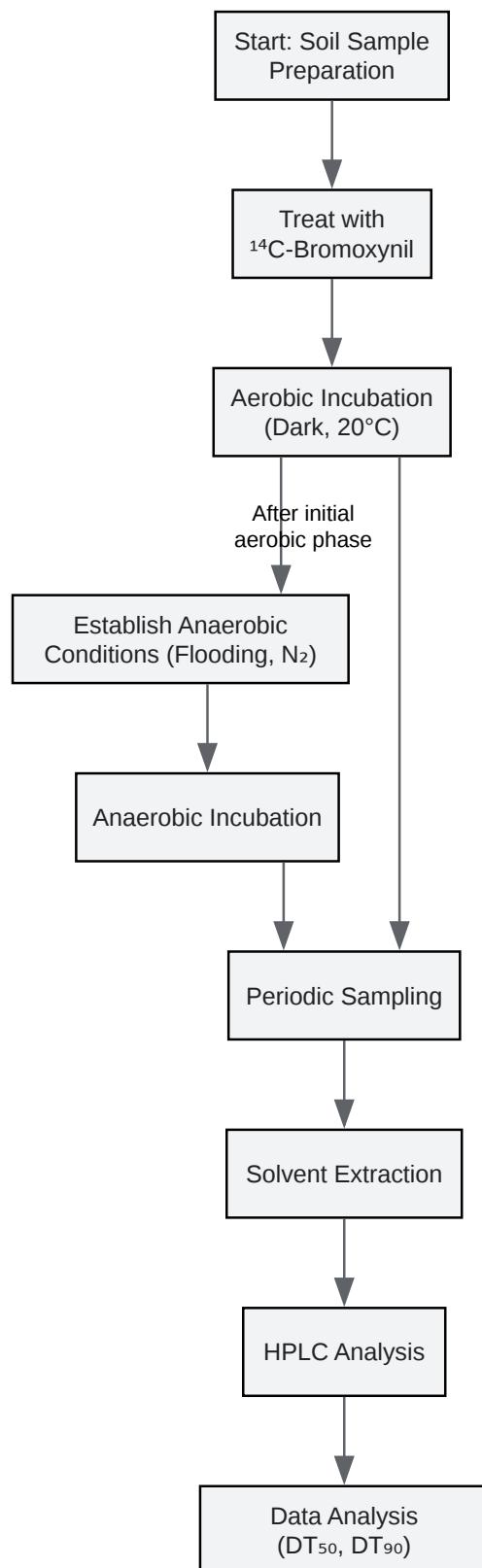
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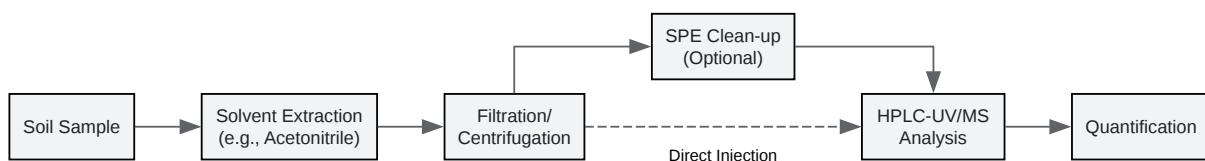
*Photodegradation pathway of **Bromoxynil** in water.*

Hydrolysis

The ester forms of **bromoxynil**, such as **bromoxynil** octanoate and heptanoate, readily hydrolyze to the active **bromoxynil** phenol, particularly under alkaline conditions.^[3] This is a key initial step in their environmental degradation. The hydrolysis rate is pH-dependent, with faster degradation occurring at higher pH values.^{[3][6]}







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